

A Technical Guide to Alloc-Lys(Fmoc)-OH: Properties and Synthetic Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Alloc-Lys(Fmoc)-OH

Cat. No.: B613746

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of $N\alpha$ -Allyloxycarbonyl- $N\epsilon$ -(9-fluorenylmethyloxycarbonyl)-L-lysine, commonly known as **Alloc-Lys(Fmoc)-OH**. This derivative of the amino acid lysine is a valuable building block in solid-phase peptide synthesis (SPPS) and other areas of organic chemistry. The orthogonal protecting groups, Alloc and Fmoc, allow for selective deprotection strategies, which is critical in the synthesis of complex peptides and other molecular structures.

Physicochemical Properties

The fundamental molecular properties of **Alloc-Lys(Fmoc)-OH** are summarized below. These data are essential for accurate reagent preparation and stoichiometric calculations in synthetic applications.

Property	Value	References
Molecular Formula	C ₂₅ H ₂₈ N ₂ O ₆	[1][2][3][4]
Molecular Weight	452.5 g/mol	[1][2][3]
CAS Number	146982-27-6	[2]

Experimental Protocol: Synthesis of Alloc-Lys(Fmoc)-OH

The following protocol outlines a general procedure for the synthesis of **Alloc-Lys(Fmoc)-OH**. This method is based on the reaction of (S)-2-((9H-fluoren-9-ylmethoxy)methoxycarbonyl)amino)-6-aminohexanoic acid with allyl chloroformate.

Materials:

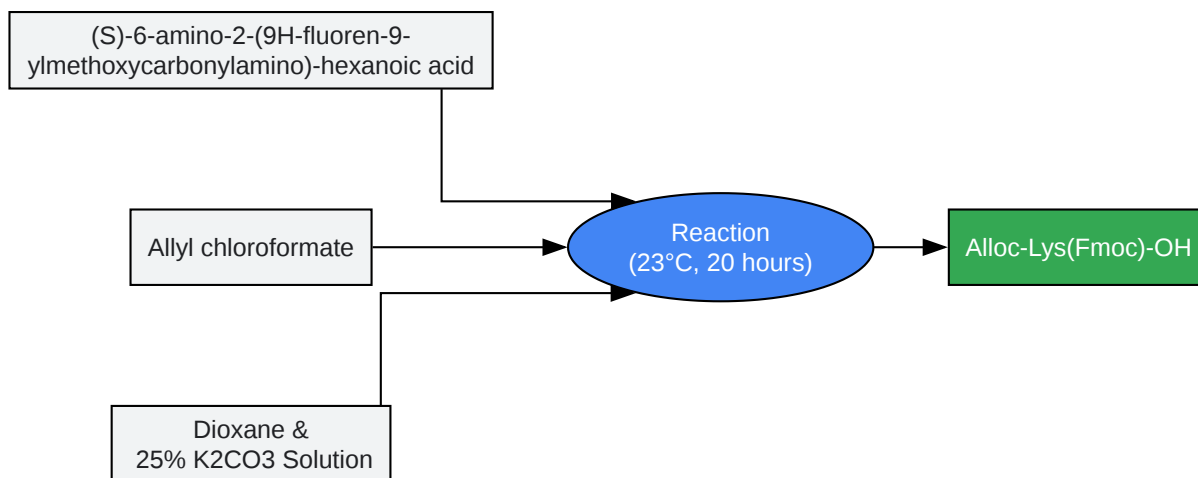
- (S)-6-amino-2-(9H-fluoren-9-ylmethoxycarbonylamino)-hexanoic acid
- Dioxane
- 25% Potassium carbonate solution
- Allyl chloroformate
- Stirring apparatus
- Reaction vessel

Procedure:

- Dissolve 61.7 mmol (25 g) of (S)-6-amino-2-(9H-fluoren-9-ylmethoxycarbonylamino)-hexanoic acid in 275 mL of dioxane in a suitable reaction vessel.
- To this solution, add 25 mL of a 25% aqueous potassium carbonate solution.
- Add 6.55 mL of allyl chloroformate to the reaction mixture.
- Stir the reaction mixture at a constant room temperature (23°C) for 20 hours to allow for the completion of the reaction.^[3]
- Following the reaction period, the product can be isolated and purified using standard organic chemistry techniques, such as extraction and chromatography.

Synthetic Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **Alloc-Lys(Fmoc)-OH**.



[Click to download full resolution via product page](#)

Caption: Synthesis of **Alloc-Lys(Fmoc)-OH**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Alloc-Lys(Fmoc)-OH | C₂₅H₂₈N₂O₆ | CID 10950465 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. FMOC-LYS(ALOC)-OH | 146982-27-6 [chemicalbook.com]
- 4. Fmoc-L-Lys(Alloc)-OH | Matrix Innovation [matrix-innovation.com]
- To cite this document: BenchChem. [A Technical Guide to Alloc-Lys(Fmoc)-OH: Properties and Synthetic Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b613746#alloc-lys-fmoc-oh-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com